

Introduction: Contextualizing 4-(1-Pyrazolyl)-2-butanone in Modern Research

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Compound of Interest

Compound Name: 4-(1-Pyrazolyl)-2-butanone

CAS No.: 89943-03-3

Cat. No.: B1298281

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4-(1-Pyrazolyl)-2-butanone is a heterocyclic ketone, a molecular scaffold of significant interest in medicinal chemistry and materials science. The pyrazole moiety is a well-established pharmacophore found in numerous FDA-approved drugs, valued for its diverse biological activities.[1] The butanone chain provides a flexible linker and a reactive carbonyl group, making this compound a versatile intermediate for the synthesis of more complex molecules and potential drug candidates.[2]

For any compound to be viable in drug development, its physicochemical properties are paramount. Among these, solubility is a critical gatekeeper.[3] Poor aqueous solubility can severely limit a drug's absorption and bioavailability, leading to high doses and unpredictable therapeutic outcomes.[4] Conversely, understanding solubility in various organic solvents is essential for designing efficient synthetic routes, purification schemes, and formulation strategies.

This guide provides a comprehensive analysis of the expected solubility profile of **4-(1-Pyrazolyl)-2-butanone**. In the absence of extensive published data on this specific molecule, we will employ a predictive approach grounded in the known properties of its constituent functional groups and analogous structures. More importantly, we provide detailed, field-proven

experimental protocols for researchers to determine its solubility with high fidelity. This document is designed to equip researchers, scientists, and drug development professionals with the theoretical understanding and practical methodologies required to fully characterize and leverage the solubility of **4-(1-Pyrazolyl)-2-butanone**.

Section 1: Predicted Physicochemical Characteristics and Solubility Profile

The solubility of a compound is intrinsically linked to its molecular structure. By deconstructing **4-(1-Pyrazolyl)-2-butanone** into its key components—the aromatic pyrazole ring, the polar ketone group, and the aliphatic ethyl linker—we can develop a robust hypothesis regarding its solubility behavior.

- **Pyrazole Ring:** The 1H-pyrazole ring is aromatic and contains two nitrogen atoms. One nitrogen is pyridine-like (basic, pKa of pyrazole is ~2.5) and can act as a hydrogen bond acceptor, while the other is pyrrole-like. This structure imparts a degree of polarity but the overall ring system is relatively non-polar.^{[5][6]}
- **Butanone Moiety:** The ketone (C=O) group is a strong hydrogen bond acceptor, contributing significantly to solubility in polar protic solvents. The four-carbon chain, however, adds lipophilic character.

This structural combination suggests a molecule with balanced, but limited, polarity. It is not expected to be highly soluble in water but should exhibit good solubility in a range of organic solvents.

Property	Predicted Value / Characteristic	Rationale
Appearance	Likely a crystalline solid or oil.	Similar butanone derivatives are often crystalline solids or liquids that solidify upon cooling. [7] [8]
Aqueous Solubility	Low to very slightly soluble.	The non-polar surface area from the pyrazole ring and alkyl chain likely outweighs the polar contribution of the ketone and nitrogen atoms. [5] [7]
Organic Solubility	Soluble in polar aprotic and protic solvents.	Expected to be soluble in solvents like Dimethyl Sulfoxide (DMSO), ethanol, and methanol, which can interact favorably with the pyrazole and ketone groups. [7] [9]
pH-Dependent Solubility	Solubility may increase in acidic pH.	The pyridine-like nitrogen on the pyrazole ring can be protonated under acidic conditions, forming a more soluble salt. [6]
Temperature Dependence	Solubility will likely increase with temperature.	For most organic solids, the dissolution process is endothermic, meaning solubility increases with the addition of thermal energy to overcome crystal lattice forces.

Section 2: Experimental Determination of Thermodynamic Solubility

Thermodynamic solubility is the equilibrium concentration of a compound in a saturated solution at a specific temperature and pressure. It is the most accurate and relevant measure for pharmaceutical applications. The "gold standard" for its determination is the Shake-Flask method.^[10]

Protocol 1: Shake-Flask Method for Thermodynamic Solubility

This protocol is designed to be a self-validating system by ensuring that equilibrium has been reached.

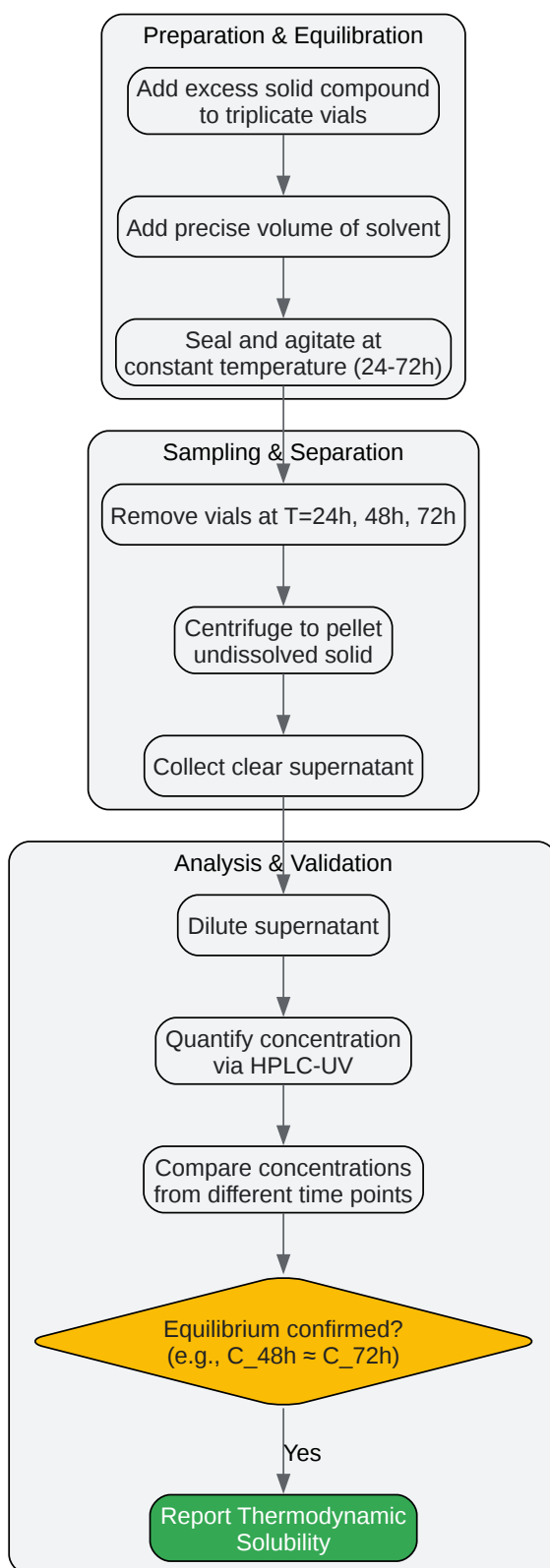
Causality Behind Experimental Choices:

- **Excess Solid:** Adding an excess of the compound ensures that the solution becomes saturated, which is the definition of thermodynamic solubility.^[10]
- **Extended Agitation (24-72h):** Many complex organic molecules, especially those with stable crystal lattices, require significant time to reach equilibrium. Sampling at multiple time points (e.g., 24h, 48h, 72h) validates that the measured concentration is stable and represents true equilibrium.^[10]
- **Temperature Control:** Solubility is highly temperature-dependent. Maintaining a constant temperature (e.g., 25°C or 37°C) is critical for reproducibility and relevance.
- **Separation of Solid:** Centrifugation or filtration is necessary to remove undissolved solid particles, which would otherwise lead to an overestimation of solubility.
- **Quantification:** A validated analytical method (e.g., HPLC-UV) is required for accurate measurement of the compound's concentration in the supernatant.

Step-by-Step Methodology:

- **Preparation:** Add an excess amount of solid **4-(1-Pyrazolyl)-2-butanone** to several glass vials (in triplicate for each solvent and time point). A general guideline is to add enough solid so that it is clearly visible after the agitation period.

- Solvent Addition: Add a precise volume of the chosen solvent (e.g., purified water, phosphate-buffered saline pH 7.4, ethanol) to each vial.
- Equilibration: Seal the vials and place them in an orbital shaker or on a stirring plate in a temperature-controlled incubator (e.g., 25 °C). Agitate the samples for an extended period.
[\[11\]](#)
- Sampling:
 - At 24 hours, remove the first set of triplicate vials.
 - Allow the vials to rest at the test temperature for at least 1 hour to let larger particles settle.
 - Centrifuge the vials at high speed (e.g., >10,000 rpm) for 15-20 minutes to pellet the undissolved solid.[\[11\]](#)
 - Carefully collect a known volume of the clear supernatant.
- Dilution & Analysis:
 - Dilute the supernatant with an appropriate mobile phase to fall within the linear range of a pre-established calibration curve.
 - Analyze the diluted samples using a validated HPLC-UV method to determine the concentration.
- Validation of Equilibrium: Repeat steps 4 and 5 for the remaining vials at 48 hours and 72 hours. Equilibrium is confirmed if the calculated solubility values from the last two time points are statistically identical.[\[11\]](#)



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Caption: Workflow for the Shake-Flask method.

Section 3: Determining pH-Dependent Solubility and pKa

The basicity of the pyrazole ring means that the solubility of **4-(1-Pyrazolyl)-2-butanone** is likely dependent on pH. Potentiometric titration is a highly effective method to determine both the pKa of the ionizable group and the solubility of the free base (S_0).^[12]

Protocol 2: Potentiometric Titration for pKa and S_0 Determination

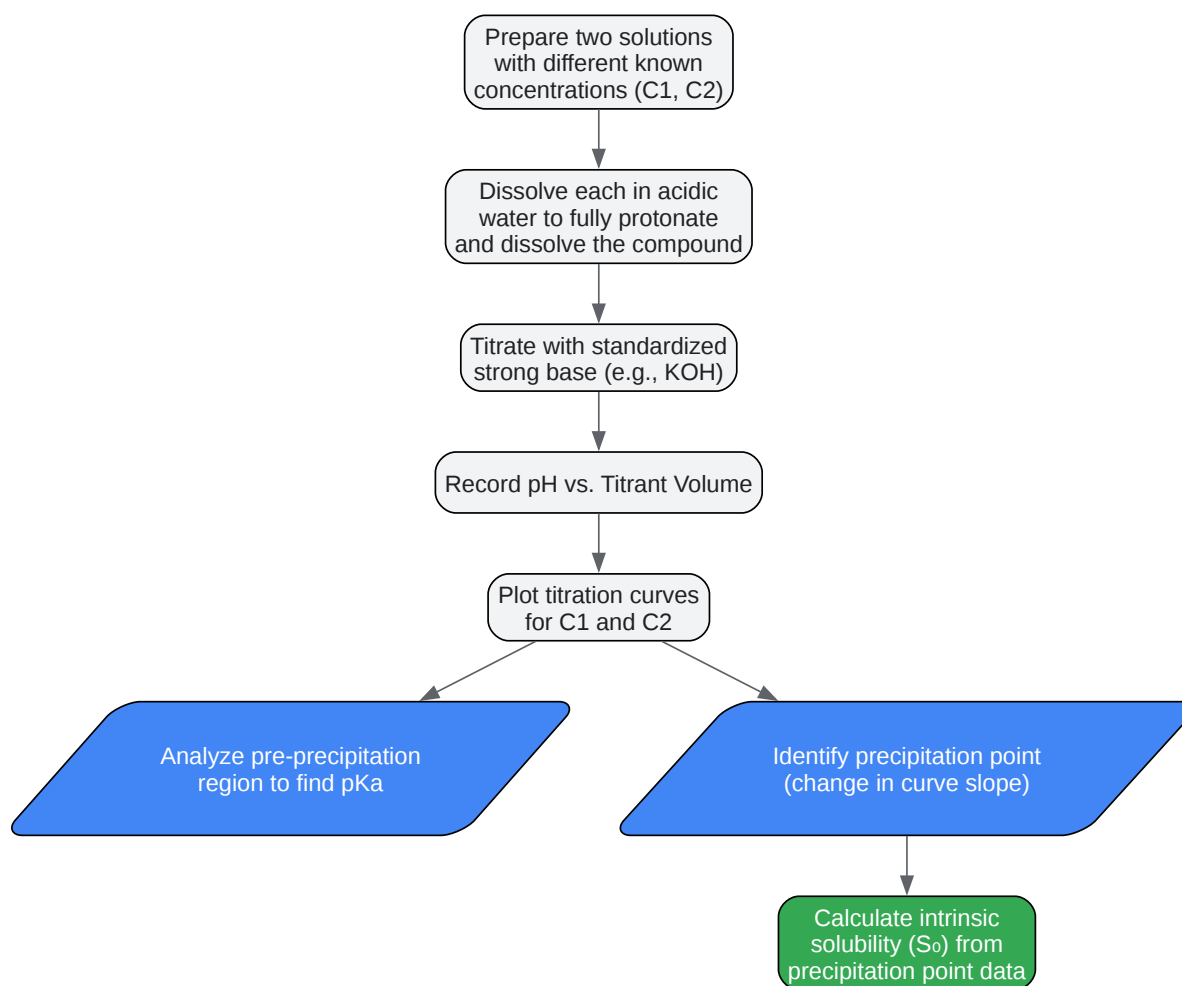
Causality Behind Experimental Choices:

- **Acidic Starting Point:** The compound is first dissolved as its more soluble salt form by adding a strong acid. This ensures the compound is fully in solution before the titration begins.
- **Titration with Base:** Adding a strong base (e.g., KOH) slowly neutralizes the acid and then deprotonates the compound.
- **Precipitation Point:** Once the concentration of the neutral (free base) form of the compound exceeds its intrinsic solubility (S_0), it begins to precipitate. This is observed as a plateau or change in the slope of the titration curve, as the precipitation acts as a buffer for the pH.^[12]
- **Double Dosing:** Performing the experiment at two different initial concentrations of the compound allows for the simultaneous calculation of both pKa and S_0 , providing a robust, self-validating dataset.^[12]

Step-by-Step Methodology:

- **Preparation:** Accurately weigh two different amounts of **4-(1-Pyrazolyl)-2-butanone** to create two solutions of known initial concentration (e.g., C_1 and C_2).
- **Dissolution:** Dissolve each sample in a known volume of water containing a slight excess of a strong acid (e.g., HCl) to ensure complete protonation and dissolution.
- **Titration Setup:** Place the solution in a jacketed beaker to maintain a constant temperature. Use a calibrated pH electrode and an automated titrator for precise addition of the titrant.

- Titration: Titrate the solution with a standardized strong base (e.g., 0.1 M KOH), recording the pH after each incremental addition of titrant.
- Data Analysis:
 - Plot the pH versus the volume of titrant added.
 - The initial part of the curve, before precipitation, can be used to determine the pKa using the Henderson-Hasselbalch equation.
 - The point at which the curve deviates or plateaus indicates the onset of precipitation. The pH and known concentrations at this point can be used to calculate the intrinsic solubility (S_0) of the neutral form.
 - Analyzing the data from both initial concentrations (C_1 and C_2) provides a more precise determination of both pKa and S_0 .[\[12\]](#)



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Caption: Logic flow for pKa and solubility determination.

Section 4: Computational Prediction of Solubility

In early-stage research, experimental determination of solubility for every synthesized analogue can be resource-intensive. Computational, or *in silico*, models provide a rapid and cost-effective means to predict solubility and prioritize compounds for synthesis and further testing.^[13]

These methods use the two-dimensional or three-dimensional structure of a molecule to calculate physicochemical descriptors (e.g., lipophilicity, molecular weight, polar surface area).^[14] These descriptors are then fed into mathematical models, often built using machine learning algorithms trained on large datasets of compounds with known solubilities, to predict the solubility of a new compound.^[15]

Common Approaches:

- Quantitative Structure-Property Relationship (QSPR): These models create a mathematical equation that links structural properties to solubility.^[13]
- Machine Learning Models: Algorithms like Light Gradient Boosting Machines can be trained on molecular fingerprints to predict aqueous solubility with increasing accuracy.^[15]

While predictive, these models are invaluable for triaging large numbers of virtual compounds and flagging potential solubility liabilities long before a compound is ever synthesized.

Conclusion and Implications

A thorough understanding of the solubility of **4-(1-Pyrazolyl)-2-butanone** is not an academic exercise; it is a prerequisite for its effective application. For the medicinal chemist, this knowledge dictates whether a compound is likely to have good oral bioavailability and informs strategies for formulation.^[16] For the process chemist, it governs the choice of solvents for reaction workups, crystallization, and purification, directly impacting yield and purity.

Based on its structure, we predict that **4-(1-Pyrazolyl)-2-butanone** will exhibit limited aqueous solubility but good solubility in common organic solvents. Its solubility is expected to be modifiable by adjusting pH and temperature. This guide provides robust, validated protocols—namely the Shake-Flask and potentiometric titration methods—that will allow researchers to move from prediction to precise experimental determination. By integrating this foundational

data early in the research and development process, scientists can make more informed decisions, accelerate their timelines, and increase the probability of success for projects involving this promising molecular scaffold.

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